

preparing (R)-L 888607 stock solution and working concentrations

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Compound of Interest

Compound Name: (R)-L 888607

Cat. No.: B608434

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Application Notes and Protocols for (R)-L 888607

For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-L 888607 is a potent and selective synthetic agonist for the Chemoattractant Receptor-homologous molecule expressed on Th2 cells (CRTH2), also known as the prostaglandin D2 receptor 2 (DP2).^{[1][2]} As a G-protein coupled receptor, CRTH2 is primarily expressed on type 2 immune cells, including T helper 2 (Th2) cells, eosinophils, and basophils. Its activation is implicated in the pathogenesis of allergic and inflammatory diseases such as asthma and allergic rhinitis. **(R)-L 888607** serves as a valuable research tool for investigating the physiological and pathological roles of the CRTH2 signaling pathway. This document provides detailed protocols for the preparation of stock solutions and working concentrations of **(R)-L 888607** for in vitro and in vivo studies.

Chemical Properties

A summary of the key chemical properties of **(R)-L 888607** is provided in the table below.

Property	Value
CAS Number	860033-06-3
Molecular Formula	C ₁₉ H ₁₅ ClFNO ₂ S
Molecular Weight	375.84 g/mol [1]
Purity	>98%
Appearance	Solid powder

Solubility and Storage

Proper storage and handling are critical to maintain the stability and activity of **(R)-L 888607**.

Parameter	Recommendation
Solvent for Stock Solution	Dimethyl Sulfoxide (DMSO)[1][3]
Solubility in DMSO	100 mg/mL (266.07 mM)
Storage of Solid Compound	Dry, dark, and at -20°C for long-term (months to years) or 0-4°C for short-term (days to weeks). [1]
Stock Solution Storage	Aliquot and store at -20°C for up to 1 year or -80°C for up to 2 years. Avoid repeated freeze-thaw cycles.[3][4]

Experimental Protocols

Preparation of (R)-L 888607 Stock Solution (10 mM in DMSO)

Materials:

- **(R)-L 888607** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate: Allow the vial of **(R)-L 888607** and the DMSO to warm to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh a desired amount of **(R)-L 888607** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.76 mg of the compound (Molecular Weight = 375.84).
- Dissolution: Add the appropriate volume of DMSO to the powder. For 3.76 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.^[3]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Preparation of Working Concentrations for Cell-Based Assays

The optimal working concentration of **(R)-L 888607** will vary depending on the cell type and the specific assay. It is recommended to perform a dose-response experiment to determine the optimal concentration for your experimental system.

Materials:

- 10 mM **(R)-L 888607** stock solution in DMSO
- Appropriate cell culture medium or assay buffer

Procedure:

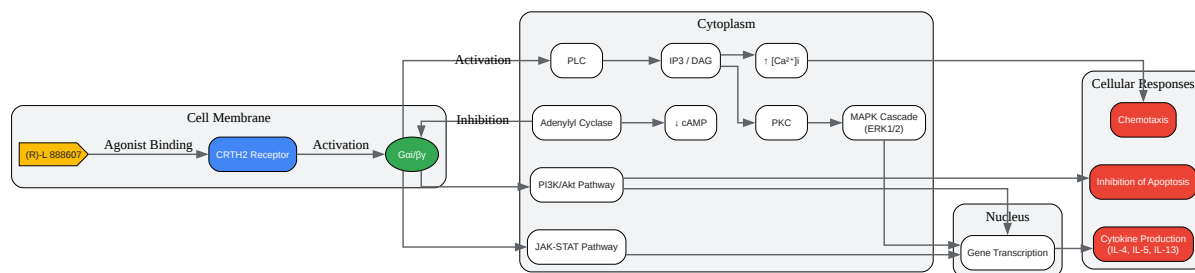
- **Intermediate Dilution (Optional):** For preparing a wide range of concentrations, it may be convenient to first prepare an intermediate dilution (e.g., 1 mM or 100 μ M) from the 10 mM stock solution in cell culture medium or buffer.
- **Final Dilution:** Serially dilute the stock or intermediate solution into the cell culture medium or assay buffer to achieve the desired final concentrations. For example, to prepare a 100 nM working solution from a 10 mM stock, a 1:100,000 dilution is required. This can be achieved through serial dilutions.
- **Solvent Control:** It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of **(R)-L 888607** used in the experiment. Typically, the final DMSO concentration should be kept below 0.1% to avoid solvent-induced cellular toxicity.

Recommended Working Concentrations

Application	Concentration Range	Reference
EC ₅₀ for CRTH2 agonistic activity	0.4 nM	[3]
Eosinophil Chemotaxis	100 nM	[3]
In vivo (intravenous)	5 mg/kg	[2]
In vivo (oral)	20 mg/kg	[2]

CRTH2 Signaling Pathway

Activation of the G α i-coupled CRTH2 receptor by **(R)-L 888607** initiates a signaling cascade that leads to various cellular responses, including chemotaxis, cytokine release, and inhibition of apoptosis.[5] The diagram below illustrates a simplified overview of the CRTH2 signaling pathway.

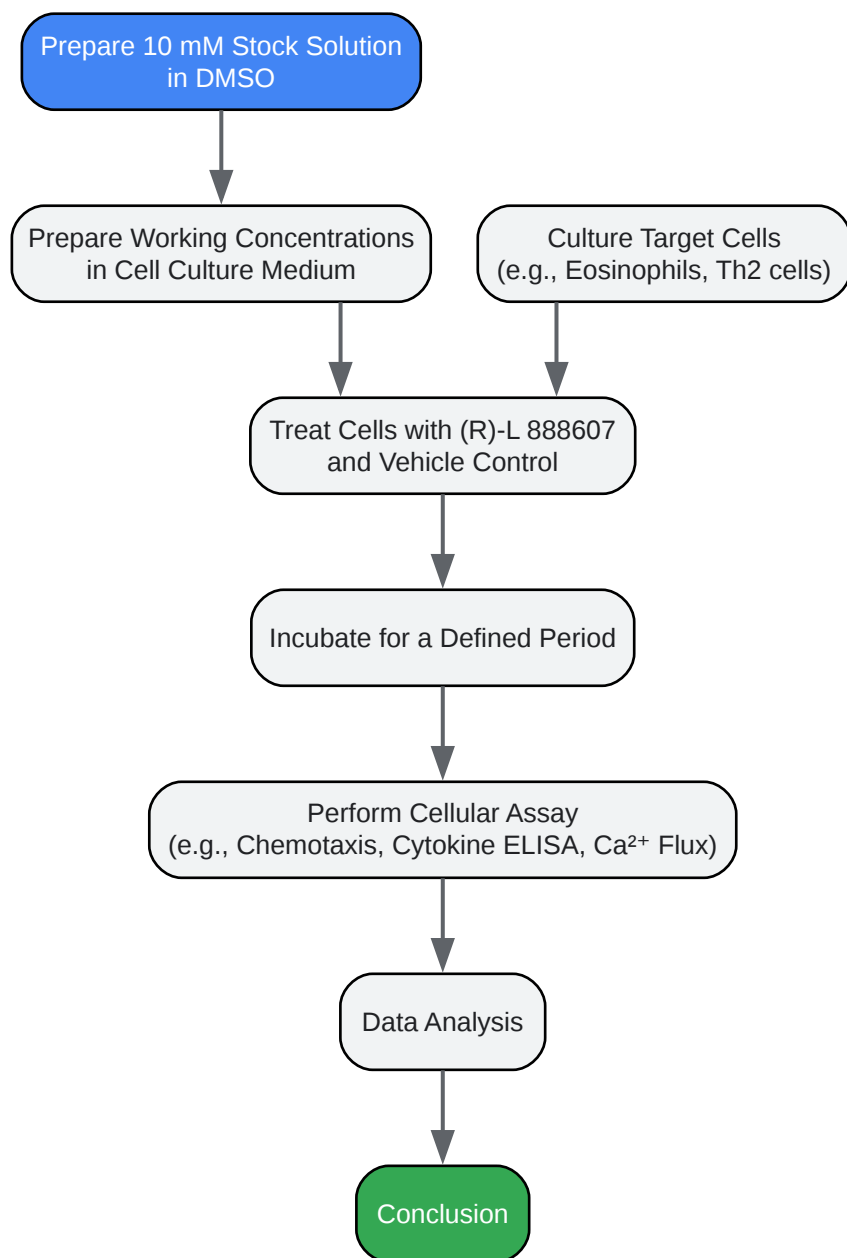


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CRTH2 Receptor Signaling Pathway

Experimental Workflow

The following diagram outlines a general workflow for studying the effects of **(R)-L 888607** in a cell-based assay.



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General Experimental Workflow

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